

# Personal protective equipment for handling Delavinone

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# **Essential Safety and Handling of Delavinone**

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols for handling **Delavinone**, a cytotoxic isosteroidal alkaloid. Adherence to these procedures is critical to ensure personal safety and minimize environmental exposure. This document outlines the necessary personal protective equipment (PPE), operational handling procedures, and waste disposal plans.

### **Understanding the Hazard**

**Delavinone** is an isosteroidal alkaloid currently under investigation for its potent cytotoxic properties, particularly as a potential therapeutic agent in colorectal cancer. Due to its cytotoxic nature, it must be handled with extreme caution to prevent accidental exposure, which could have serious health implications. All personnel must be trained in the safe handling of cytotoxic compounds before working with **Delavinone**.

## **Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling **Delavinone** in any form (solid or in solution). This equipment should be donned before entering the designated handling area and removed before exiting.



PPE Component	Specification	Purpose
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact with the cytotoxic agent. Double-gloving provides an extra layer of protection.
Gown	Disposable, solid-front, back- closing gown made of a low- permeability fabric.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles and a full-face shield.	Protects eyes and face from splashes of liquids or fine particles.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.	Prevents inhalation of aerosolized particles or powders.
Shoe Covers	Disposable, slip-resistant shoe covers.	Prevents the tracking of contaminants out of the designated handling area.

# **Operational Handling and Containment**

All procedures involving **Delavinone** must be conducted in a designated controlled area to minimize the risk of contamination.

#### 3.1. Designated Handling Area

- Work with **Delavinone** must be performed within a certified Class II, Type B2 Biological
  Safety Cabinet (BSC) or a containment ventilated enclosure (CVE) to protect both the user
  and the environment.
- The work area should be clearly marked with a "Cytotoxic Agent Handling Area" sign.

#### 3.2. Step-by-Step Handling Protocol



- Preparation: Before starting, ensure all necessary equipment and supplies, including PPE, are available and within reach inside the containment unit to minimize movement in and out of the area.
- Weighing: If handling **Delavinone** in powdered form, conduct weighing within the BSC or CVE to prevent the dispersal of airborne particles.
- Reconstitution and Dilution: When preparing solutions, use a closed system transfer device (CSTD) if available. If not, use syringes and needles with Luer-Lok™ fittings to prevent accidental disconnection. Point needles away from the body.
- Labeling: All containers holding **Delavinone** or its solutions must be clearly labeled with the compound name, concentration, date of preparation, and a cytotoxic hazard symbol.
- Transport: When moving **Delavinone** within the laboratory, it must be in a sealed, labeled, and leak-proof secondary container.

## **Disposal Plan**

Proper disposal of **Delavinone** waste is crucial to prevent environmental contamination and accidental exposure.

#### 4.1. Waste Segregation

- All disposable items that have come into contact with **Delavinone**, including gloves, gowns, shoe covers, pipette tips, and empty vials, are considered cytotoxic waste.
- This waste must be segregated into clearly labeled, puncture-proof, and leak-proof cytotoxic waste containers.

#### 4.2. Disposal Procedure

- Collection: Place all contaminated solid waste directly into the designated cytotoxic waste container located within the handling area.
- Liquid Waste: Collect liquid waste containing **Delavinone** in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of it down the drain.



- Sharps: All needles and syringes used for handling **Delavinone** must be disposed of in a
  designated sharps container for cytotoxic waste.
- Decontamination: Decontaminate all non-disposable equipment that has come into contact with **Delavinone** using a validated cleaning procedure.
- Final Disposal: All cytotoxic waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.

## **Emergency Procedures**

#### 5.1. Spills

- In the event of a spill, evacuate the immediate area.
- Use a designated cytotoxic spill kit to clean the spill, following the manufacturer's instructions.
- All materials used for spill cleanup must be disposed of as cytotoxic waste.
- Report the spill to the laboratory supervisor and the institutional safety office.

#### 5.2. Personal Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. Seek medical attention.

# **Delavinone Handling Workflow**

The following diagram outlines the critical steps for the safe handling of **Delavinone**, from preparation to disposal.





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Caption: Workflow for the safe handling of **Delavinone**.

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